

# trans-Cinnamic-d7 acid physical appearance

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## Compound of Interest

Compound Name: *trans-Cinnamic-d7 acid*

Cat. No.: *B1611827*

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## Technical Guide: trans-Cinnamic-d7 Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **trans-Cinnamic-d7 acid**, a deuterated analog of trans-cinnamic acid. It details its physical and chemical properties, synthesis, analytical methods, and applications, with a focus on its use in scientific research.

### Overview

trans-Cinnamic acid is a naturally occurring organic compound found in various plants, where it serves as a key precursor in the biosynthesis of many significant molecules like lignins, flavonoids, and coumarins.[1] Its deuterated form, **trans-Cinnamic-d7 acid**, has seven hydrogen atoms replaced by deuterium isotopes.[1] Specifically, five deuterium atoms are substituted on the phenyl ring, and two are located on the propenoic acid side chain.[1] This isotopic labeling makes **trans-Cinnamic-d7 acid** a valuable tool in research, particularly as an internal standard for quantitative analysis by NMR, GC-MS, or LC-MS, and as a tracer in metabolic studies.[1][2] The increased mass due to deuterium allows for its clear distinction from the naturally occurring, unlabeled form in mass spectrometry.

### Physical Appearance

While specific descriptions for the deuterated form are not readily available, the non-deuterated trans-cinnamic acid is described as a white crystalline powder or white monoclinic crystals. It is expected that **trans-Cinnamic-d7 acid** exhibits a similar physical appearance.

## Physical and Chemical Properties

The key physicochemical properties of **trans-Cinnamic-d7 acid** are summarized in the table below. These properties are crucial for designing experiments and for its proper storage and handling.

Property	Value	Source
Molecular Formula	C <sub>9</sub> D <sub>7</sub> HO <sub>2</sub> (C <sub>6</sub> D <sub>5</sub> CD=CDCO <sub>2</sub> H)	
Molecular Weight	155.20 g/mol	
Melting Point	132-135 °C	
Boiling Point	300 °C	
Isotopic Purity	98 atom % D	
CAS Number	308796-47-6, 343338-31-8	
Appearance	White to almost white crystalline powder	
Solubility	Sparingly soluble in water, soluble in organic solvents.	
Flash Point	100 °C (closed cup)	
Storage Conditions	Store at room temperature, under inert gas. Avoid moisture.	

## Experimental Protocols

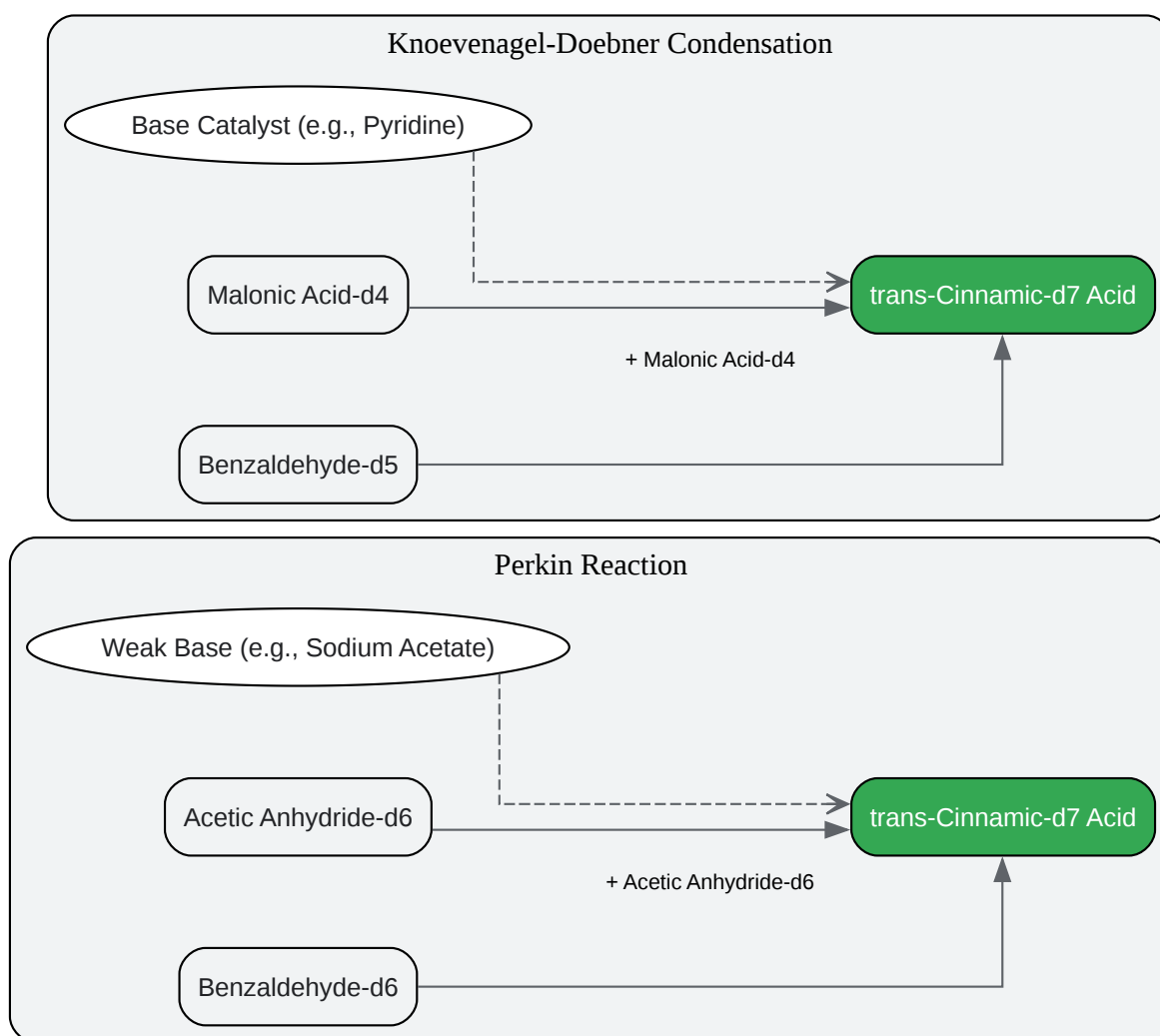
### Synthesis of trans-Cinnamic-d7 Acid

Two common methods for the synthesis of cinnamic acids and their derivatives are the Perkin reaction and the Knoevenagel-Doebner condensation.

1. Perkin Reaction: This reaction involves the condensation of an aromatic aldehyde with an acid anhydride in the presence of a weak base. To synthesize **trans-Cinnamic-d7 acid**, fully

deuterated benzaldehyde (benzaldehyde-d6) and acetic anhydride (acetic anhydride-d6) can be used.

2. Knoevenagel-Doebner Condensation: This method involves the reaction of an aldehyde with a compound containing an active methylene group, such as malonic acid, in the presence of a basic catalyst like pyridine or piperidine. For the synthesis of **trans-Cinnamic-d7 acid**, benzaldehyde-d5 would be reacted with malonic acid-d4. This is a highly efficient method for producing cinnamic acids.



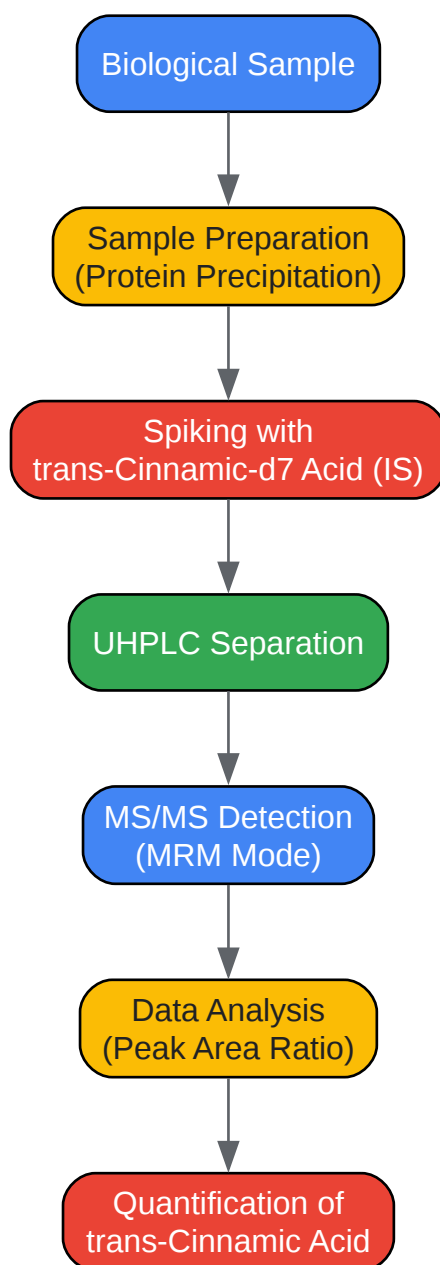
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Caption: Synthesis routes for **trans-Cinnamic-d7 acid**.

## Analytical Methodology: Quantification in Biological Samples

**trans-Cinnamic-d7 acid** is frequently used as an internal standard for the accurate quantification of unlabeled trans-cinnamic acid in complex biological matrices. A typical workflow involves Ultra-High-Performance Liquid Chromatography coupled with tandem mass spectrometry (UHPLC-MS/MS).

1. **Sample Preparation:** The biological sample (e.g., plasma, tissue homogenate) is first subjected to protein precipitation, typically with a cold organic solvent like acetonitrile. After centrifugation, the supernatant is collected.
2. **Internal Standard Spiking:** A known concentration of **trans-Cinnamic-d7 acid** is added to the supernatant.
3. **Chromatographic Separation:** The sample is injected into a UHPLC system, where trans-cinnamic acid and its deuterated internal standard are separated from other matrix components on a suitable column (e.g., C18).
4. **Mass Spectrometric Detection:** The separated compounds are introduced into a mass spectrometer, often a triple quadrupole (QqQ) instrument. The instrument is operated in Multiple Reaction Monitoring (MRM) mode to selectively detect and quantify the parent and daughter ions of both trans-cinnamic acid and **trans-Cinnamic-d7 acid**.
5. **Data Analysis:** The peak area ratio of the analyte (trans-cinnamic acid) to the internal standard (**trans-Cinnamic-d7 acid**) is used to construct a calibration curve and determine the concentration of the analyte in the original sample.



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Caption: Workflow for quantification using an internal standard.

## Applications in Research

The primary utility of **trans-Cinnamic-d7 acid** stems from its isotopic labeling.

- **Internal Standard:** Its most common application is as an internal standard in mass spectrometry-based quantification assays. The known concentration of the deuterated

standard allows for precise measurement of the unlabeled counterpart in biological samples by correcting for variations in sample preparation and instrument response.

- **Metabolic Tracer:** It is employed to trace the metabolic fate of trans-cinnamic acid in biological systems. By introducing the labeled compound, researchers can track its conversion to various metabolites, thereby elucidating biochemical pathways.
- **Kinetic Isotope Effect Studies:** The replacement of hydrogen with deuterium can influence the rate of chemical reactions. This "kinetic isotope effect" can be studied using **trans-Cinnamic-d7 acid** to gain insights into enzyme reaction mechanisms.

## Safety and Handling

- **Hazards:** **trans-Cinnamic-d7 acid** is classified as harmful if swallowed, causes skin irritation, and serious eye irritation, and may cause respiratory irritation.
- **Precautions:** Avoid breathing dust, and ensure use in a well-ventilated area. Wear protective gloves, clothing, and eye protection. Wash hands thoroughly after handling.
- **Storage:** Store in a locked-up, well-ventilated place. It is stable under recommended storage conditions (room temperature, under inert gas). After three years, the compound should be re-analyzed for chemical purity before use.

### Need Custom Synthesis?

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## References

- 1. trans-Cinnamic-d7 acid | 308796-47-6 | Benchchem [benchchem.com]
- 2. medchemexpress.com [medchemexpress.com]
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